

Safety and handling of 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

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Compound of Interest

Compound Name: 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

Cat. No.: B086009

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An In-Depth Technical Guide to the Safe Handling and Use of 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safe handling, storage, and disposal of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** (CAS No. 1005-28-3). As a versatile heterocyclic building block in pharmaceutical research and development, a thorough understanding of its chemical properties and potential hazards is paramount for ensuring laboratory safety. This document synthesizes critical data from safety data sheets (SDS), outlines detailed protocols for personal protection and emergency response, and offers expert insights into the causality behind recommended safety measures. The information herein is intended to empower researchers to work confidently and safely with this compound.

Compound Identification and Properties

2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde is a solid organic compound frequently utilized as a scaffold in the synthesis of more complex molecules.^{[1][2]} Its core structure, a thiazole ring functionalized with a dimethylamino group and an aldehyde, makes it a valuable intermediate in medicinal chemistry.

Chemical and Physical Properties

A summary of the key physical and chemical properties is presented in Table 1. Understanding these properties is the first step in a comprehensive risk assessment.

Property	Value	Source(s)
Chemical Name	2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde	[1][3]
Synonyms	2-dimethylamino-thiazole-5-carbaldehyde, 2-dimethylamino thiazole-5-carboxaldehyde	[3]
CAS Number	1005-28-3	[1][3]
Molecular Formula	C ₆ H ₈ N ₂ OS	[1][4]
Molecular Weight	156.21 g/mol	[4]
Appearance	Solid	[4]
Melting Point	75°C to 77°C	[3]
Flash Point	74 °C	[2]

Hazard Identification and Risk Assessment

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4] The primary risks associated with its handling are acute oral toxicity, skin irritation, serious eye irritation, and the potential to cause an allergic skin reaction or respiratory irritation.[3][4]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)[4]
Skin Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation Mark)[3]
Skin Sensitization	1	H317: May cause an allergic skin reaction	GHS07 (Exclamation Mark)[4]
Eye Irritation	2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)[3]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)[3]

The GHS07 pictogram, an exclamation mark, is used to signify these hazards.[4]

Expert Analysis of Hazards

The aldehyde functional group can be a source of reactivity and irritation. Aldehydes are known to react with biological nucleophiles, such as the amine groups in proteins, which can lead to skin sensitization and irritation. The thiazole ring, a sulfur- and nitrogen-containing heterocycle, is a common motif in many biologically active molecules, and its reactivity should be considered in any experimental design.[5] The primary routes of exposure are inhalation of the solid as a dust, skin contact, eye contact, and ingestion.

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety through proper handling and the consistent use of appropriate PPE is critical. The following protocols are designed to minimize exposure risk.

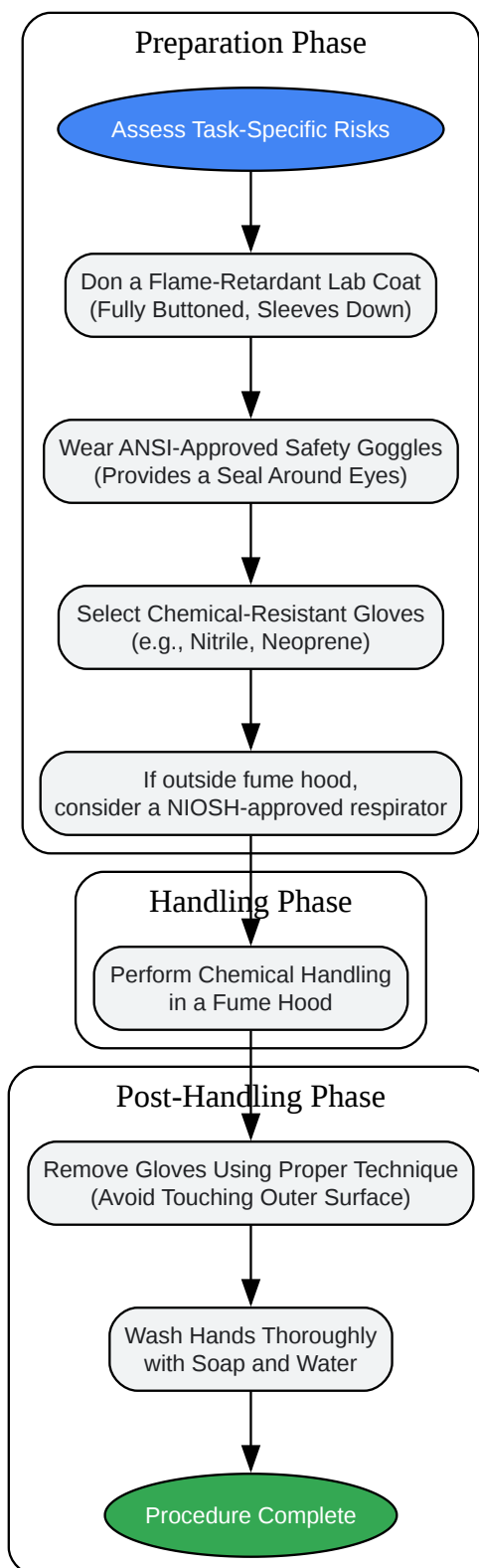
Engineering Controls

All handling of solid **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** should be conducted in a well-ventilated area.[6] A certified chemical fume hood is strongly recommended, especially

when transferring the solid or preparing solutions, to prevent the inhalation of dust.^[6] An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE) Workflow

The selection and use of PPE should follow a systematic workflow to ensure comprehensive protection.



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Figure 1: A step-by-step workflow for donning and doffing Personal Protective Equipment.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is available and in good condition. Confirm the chemical fume hood is functioning correctly.
- **Weighing and Transfer:** Conduct all weighing and transfers of the solid compound within the fume hood to contain any dust. Use a spatula for transfers and avoid creating airborne dust.
- **Solution Preparation:** When dissolving the solid, add it slowly to the solvent to avoid splashing.
- **Post-Handling:** After use, ensure the container is tightly sealed.^[7] Decontaminate the work surface and any equipment used.
- **Hygiene:** Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[6]

Emergency Procedures

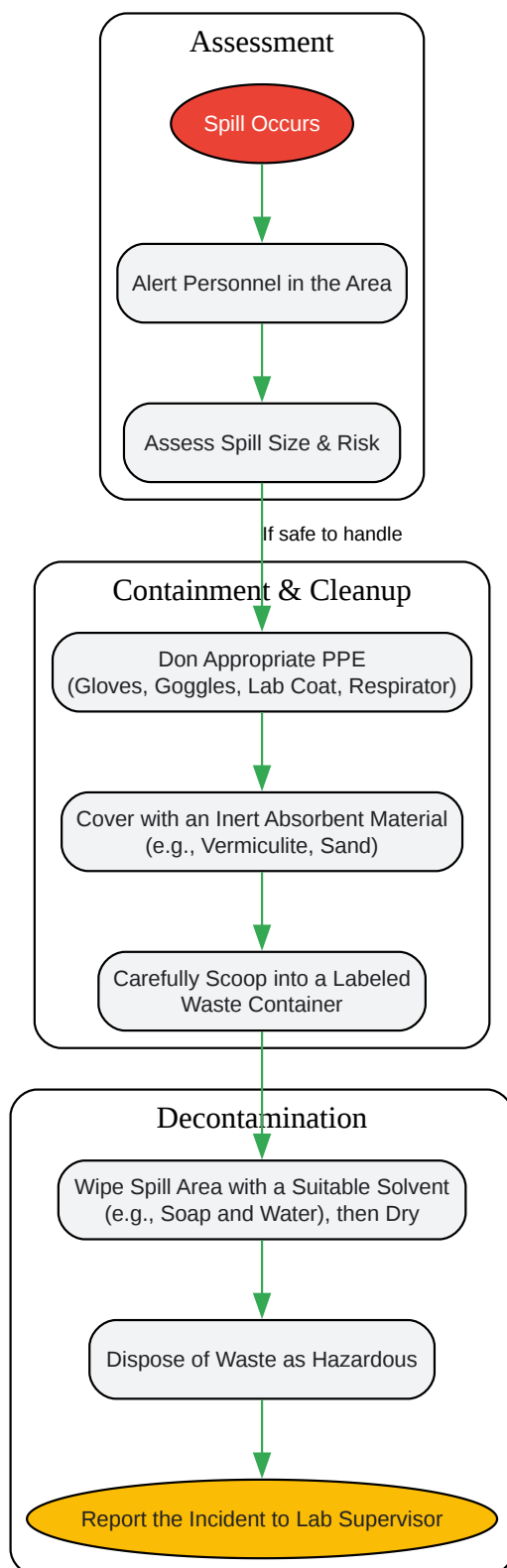
In the event of an exposure or spill, a rapid and informed response is crucial.

First Aid Measures

Exposure Route	First Aid Protocol
If Swallowed	Rinse mouth with water. Immediately call a POISON CENTER or doctor.[3][8] Do not induce vomiting.
If on Skin	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[6][7] If skin irritation or a rash occurs, seek medical attention.[7]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[3][8] If eye irritation persists, get medical advice/attention.[7]
If Inhaled	Move the person to fresh air and keep them in a position comfortable for breathing.[9] If respiratory symptoms occur, call a physician.

Spill Response Workflow

A structured approach to spill cleanup is essential to prevent further contamination and exposure.



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Figure 2: A systematic workflow for responding to a chemical spill.

Storage and Disposal

Proper storage and disposal are integral to the lifecycle management of this chemical.

Storage Conditions

- Container: Keep the container tightly closed.[7]
- Environment: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents.
- Storage Class: The compound is classified under Storage Class 11 - Combustible Solids.[4]

Waste Disposal

All waste containing **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** must be treated as hazardous waste. Dispose of the material and its container in accordance with local, regional, and national regulations at an approved waste disposal plant.[6] Do not dispose of it down the drain.

Conclusion

2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde is a valuable research chemical that can be handled safely when its hazards are understood and proper precautions are taken. By adhering to the guidelines outlined in this document—including the consistent use of engineering controls and PPE, and preparedness for emergencies—researchers can mitigate risks and maintain a safe laboratory environment. Scientific integrity begins with a commitment to safety, and the protocols described herein provide a self-validating system for the responsible use of this compound.

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